

Amyl Decanoate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Amyl decanoate

Cat. No.: B1679548

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This in-depth guide provides critical information on **Amyl Decanoate** (CAS No. 5933-87-9), tailored for researchers, scientists, and professionals in drug development. Below, you will find detailed data on its properties, safety protocols, and a workflow for safe handling.

Core Properties and Identification

Amyl decanoate, also known as pentyl decanoate, is an ester with a fruity, cognac-like aroma. [1] It is found naturally in apples, brandy, and wine.[1]

Synonyms: Amyl caprate, Decanoic acid, pentyl ester, Pentyl decanoate[1][2][3] CAS Number: 5933-87-9[1][2][3][4][5] Molecular Formula: C₁₅H₃₀O₂[1][2][3][4] Molecular Weight: 242.40 g/mol [1][4][6]

Quantitative Data Summary

The following tables summarize the key physical, chemical, and safety data for **amyl decanoate**.

Table 1: Physicochemical Properties

Property	Value	Source
Appearance	Colorless to almost colorless clear liquid	[1] [4]
Purity	>93.0% (GC)	[4]
Specific Gravity	0.85700 to 0.86200 @ 20.00 °C	[1]
Refractive Index	1.43000 to 1.43400 @ 20.00 °C	[1]
Flash Point	> 100.00 °C (> 212.00 °F) TCC	[1] [6]
Vapor Pressure	0.002000 mmHg @ 25.00 °C (est)	[1]
Water Solubility	0.1577 mg/L @ 25 °C (est)	[1]
LogP (o/w)	6.553 (est)	[1]

Table 2: Safety and Hazard Ratings

Hazard Rating System	Health Hazard	Fire Hazard	Reactivity	Source
NFPA	0	1	0	[3]

NFPA Ratings: 0
= Minimal
Hazard, 1 =
Slight Hazard

Experimental Protocols: Safety and Handling

Based on available safety data sheets, the following protocols are recommended for handling **amyl decanoate** in a laboratory setting.

Personal Protective Equipment (PPE) Protocol

- Eye Protection: Wear chemical safety goggles.

- Hand Protection: Handle with gloves. Inspect gloves prior to use and use proper glove removal technique. Dispose of contaminated gloves after use.
- Skin and Body Protection: Wear a lab coat. Complete protective clothing may be required for large spills.
- Respiratory Protection: Ensure good ventilation of the work station. If ventilation is inadequate, a self-contained breathing apparatus may be necessary.

Spill Response Protocol

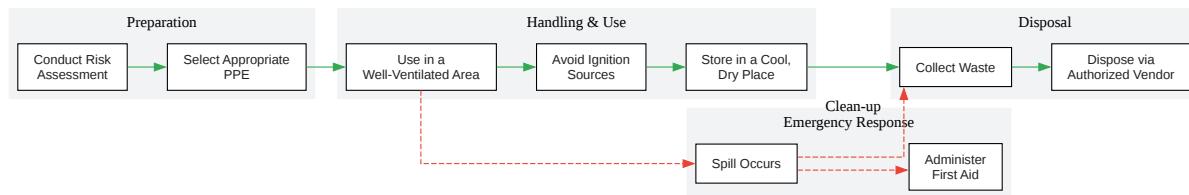
- Immediate Action: Ventilate the spillage area.[\[3\]](#) Remove all sources of ignition. Evacuate personnel to safe areas.
- Containment: Prevent further leakage or spillage. Do not let the product enter drains.
- Clean-up: For small spills, take up the liquid spill into absorbent material. For larger spills, contain the spillage and then collect with an electrically protected vacuum cleaner or by wet-brushing.
- Disposal: Place the collected material in a suitable container for disposal at an authorized site.

First-Aid Measures Protocol

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[\[3\]](#)
- Skin Contact: Wash skin with plenty of water.[\[3\]](#)
- Eye Contact: Rinse eyes with water as a precaution.[\[3\]](#)
- Ingestion: If the person feels unwell, call a poison center or doctor.[\[3\]](#) Do not induce vomiting.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **amyl decanoate** from receipt to disposal.



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Safe handling workflow for **amyl decanoate**.

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- To cite this document: BenchChem. [Amyl Decanoate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1679548#amyl-decanoate-cas-number-and-safety-data-sheet>

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